

# Ethyl 4-dimethylaminobenzoate CAS number and molecular structure

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## Compound of Interest

Compound Name: Ethyl 4-dimethylaminobenzoate

Cat. No.: B057489

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## An In-depth Technical Guide to Ethyl 4-dimethylaminobenzoate

**Ethyl 4-dimethylaminobenzoate**, a significant organic compound, is widely utilized across various scientific and industrial fields. This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals, detailing its chemical identity, properties, mechanisms of action, and key applications, with a focus on its role as a photoinitiator.

## Chemical Identification and Molecular Structure

**Ethyl 4-dimethylaminobenzoate** is a benzoate ester characterized by a dimethylamino group substituted at the para (4) position of the benzene ring.<sup>[1][2][3]</sup> This structure is fundamental to its function, particularly in photopolymerization processes.

- CAS Number: 10287-53-3<sup>[1][2][4][5]</sup>
- Molecular Formula: C<sub>11</sub>H<sub>15</sub>NO<sub>2</sub><sup>[2][4][5]</sup>
- Synonyms: Ethyl p-(dimethylamino)benzoate, EDAB, EDB, EDMAB, Parbenate, Quantacure EPD<sup>[2][4][6][7]</sup>
- Molecular Structure:
  - SMILES: CCOC(=O)c1ccc(cc1)N(C)C<sup>[5]</sup>

- InChI Key: FZUGPQWGEGAKET-UHFFFAOYSA-N[5]

## Physicochemical and Spectroscopic Properties

The compound typically presents as a white to pale yellow crystalline powder.[1][5][7] Its physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Weight	193.24 g/mol	[4][7]
Appearance	White to cream or pale yellow crystalline powder	[1][5][7]
Melting Point	62-66 °C	[1][5][7]
Boiling Point	190-191 °C (at 14 mmHg)	[8]
Assay	≥98.5% - ≥99%	[5][7]
Storage Temperature	Store below +30°C	[1]
Solubility	Soluble in various organic solvents. The structure imparts both hydrophobic and polar characteristics.	[3]
Stability	Stable under standard conditions. Incompatible with strong acids, bases, oxidizing agents, and reducing agents.	[1][8]

## Core Application: Photoinitiation

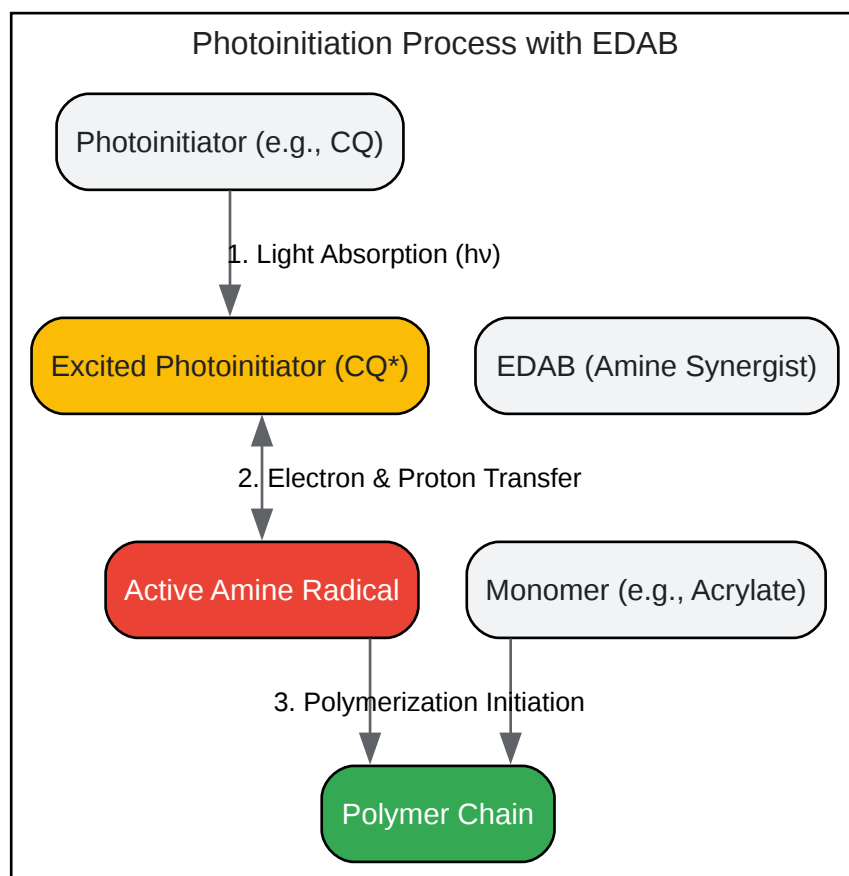
**Ethyl 4-dimethylaminobenzoate (EDAB)** is most prominently used as a photoinitiator, specifically as a tertiary amine synergist or co-initiator, in UV and LED-curable systems.[1][7]

## Mechanism of Action

EDAB functions effectively in combination with Norrish Type II photoinitiators, such as camphorquinone (CQ), which is common in dental applications.[1][7][8] The process

significantly mitigates oxygen inhibition, a common issue in free-radical polymerization. The general mechanism involves:

- **Excitation:** The primary photoinitiator (e.g., Camphorquinone) absorbs UV/visible light and is promoted to an excited state.
- **Electron Transfer:** The excited photoinitiator interacts with EDAB. An electron is transferred from the nitrogen atom of the amine in EDAB to the excited photoinitiator.
- **Proton Transfer:** Subsequently, a proton is abstracted from the carbon atom adjacent to the nitrogen on the EDAB molecule.
- **Radical Formation:** This two-step process results in the formation of an active amine radical, which then initiates the polymerization of monomers like acrylates.[7]



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Caption: Photoinitiation mechanism involving **Ethyl 4-dimethylaminobenzoate** (EDAB).

## Applications in Research and Drug Development

Beyond its primary role in industrial coatings and inks, **Ethyl 4-dimethylaminobenzoate** has specific applications relevant to the scientific and pharmaceutical communities.

- **Dental Materials:** It is a crucial component in dental composites, sealants, and adhesives.<sup>[1]</sup><sup>[9]</sup> When combined with camphorquinone, it forms a photoinitiating system for the polymerization of resin monomers like Bis-GMA and TEGDMA.<sup>[10]</sup>
- **Pharmaceutical Intermediate:** The compound serves as an intermediate in the synthesis of various Active Pharmaceutical Ingredients (APIs).<sup>[1]</sup><sup>[6]</sup>
- **Biomedical Applications:** It is employed as a photoinitiator in cell encapsulation techniques, where biocompatible hydrogels are polymerized to entrap cells for therapeutic purposes.<sup>[1]</sup><sup>[8]</sup>
- **Specialty Materials:** EDAB is instrumental in synthesizing high-efficiency photosensitive materials for advanced applications like photoelectric conversion devices and in formulations for UV radiation protection.<sup>[11]</sup>

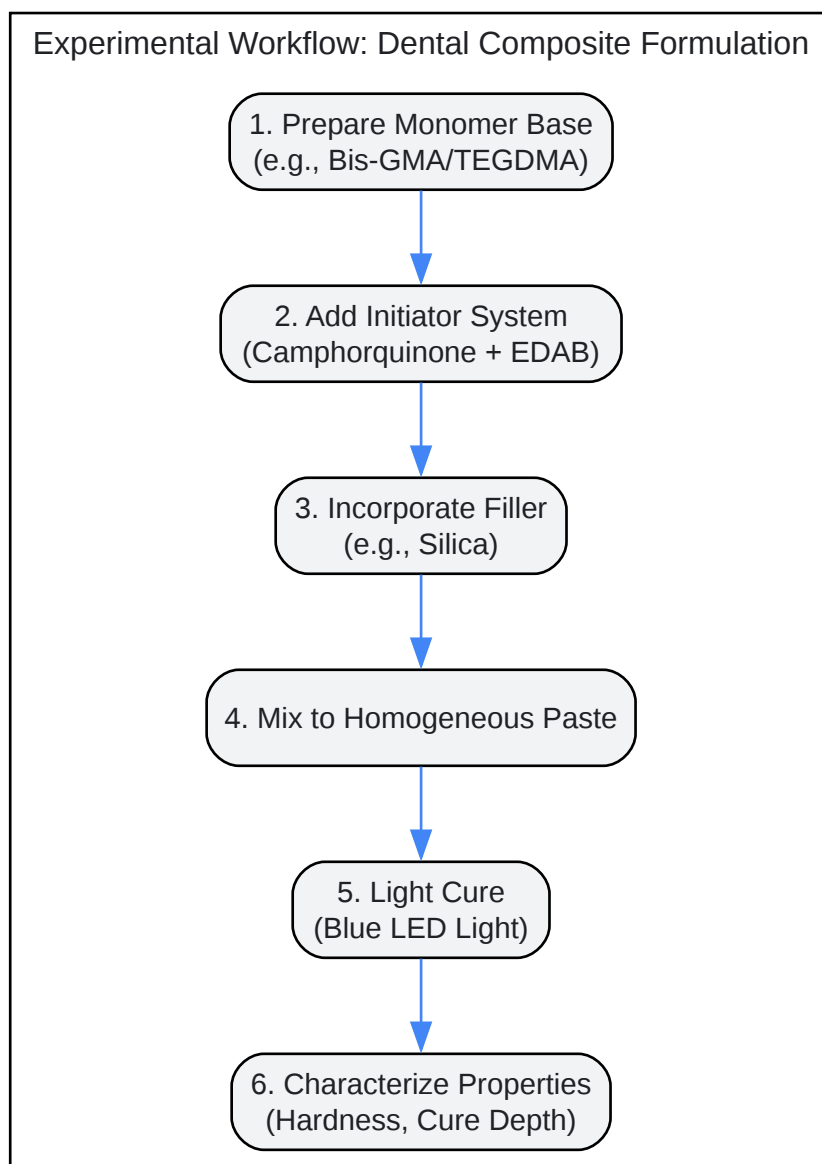
## Experimental Protocols

### General Protocol for Photopolymerization of a Dental Resin Composite

This protocol is a generalized methodology based on literature describing the use of EDAB in experimental dental resins.<sup>[9]</sup><sup>[10]</sup>

- **Resin Formulation:** Prepare a co-monomer resin base, typically by mixing Bis-GMA (bisphenol A-glycidyl methacrylate) and TEGDMA (triethylene glycol dimethacrylate) in a 1:1 or similar mass ratio.
- **Initiator System Preparation:**
  - Dissolve the primary photosensitizer, camphorquinone (CQ), into the monomer mixture at a concentration of approximately 0.5-1 mol%.

- Add **Ethyl 4-dimethylaminobenzoate** (EDAB) as the co-initiator, typically at a concentration of 1-2 mol%.[\[10\]](#) Ensure complete dissolution, which may require gentle heating or mechanical stirring in a dark environment to prevent premature polymerization.
- Filler Addition: Incorporate an inorganic filler (e.g., silanized silica particles) into the resin-initiator mixture, often at a high loading (e.g., 60 wt%), to form the final composite paste.[\[10\]](#)
- Curing/Polymerization:
  - Place the formulated resin composite into a mold or onto a substrate.
  - Expose the sample to a dental curing light source (typically a blue LED lamp with a wavelength range of 400-500 nm) for a specified duration (e.g., 20-40 seconds).
- Characterization: Evaluate the cured material for properties such as depth of cure, hardness, degree of conversion (using FTIR spectroscopy), and other relevant mechanical properties.[\[10\]](#)



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Caption: Workflow for preparing and testing a light-cured dental composite.

## Safety and Handling

**Ethyl 4-dimethylaminobenzoate** requires careful handling due to its potential health and environmental effects.

Hazard Category	Description	Precautionary Statements
Health Hazards	H360FD: May damage fertility. May damage the unborn child.	P202: Do not handle until all safety precautions have been read and understood. P280: Wear protective gloves/protective clothing/eye protection/face protection. P308 + P313: IF exposed or concerned: Get medical advice/attention.
Environmental Hazards	H411: Toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment. P391: Collect spillage.
Storage	Store locked up in a cool, dark, and well-ventilated area. Keep container tightly closed.	P405: Store locked up.

Data sourced from Merck Millipore and Sigma-Aldrich safety information.[4]

This guide consolidates the essential technical information on **Ethyl 4-dimethylaminobenzoate**, providing a foundation for its effective and safe use in research and development.

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